Essential Safety and Operational Guide for Handling Deltorphin I

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Compound of Interest

Compound Name:	*Deltorphin I*
CAS No.:	*122752-15-2*
Cat. No.:	*B058414*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Deltorphin I**, a potent and selective δ-opioid receptor agonist. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of experimental protocols.

Personal Protective Equipment (PPE)

Due to its high potency, direct contact with **Deltorphin I** should be strictly avoided. The following PPE is mandatory when handling this peptide in solid or solution form.

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PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves.	Prevents dermal absorption. Double gloving is recommended when handling stock solutions.
Eye Protection	Safety goggles or a face shield.	Protects eyes from splashes of solutions or airborne particles of lyophilized powder.
Body Protection	A fully fastened laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	NIOSH-approved N95 or P100 respirator.	Recommended when handling the lyophilized powder to prevent inhalation of fine particles.[1]

Emergency Procedures

In the event of an accidental exposure, immediate action is crucial.

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Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. Do not perform mouth-to-mouth resuscitation.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops.[2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Handling and Experimental Workflow

3.1. Reconstitution of Lyophilized Powder

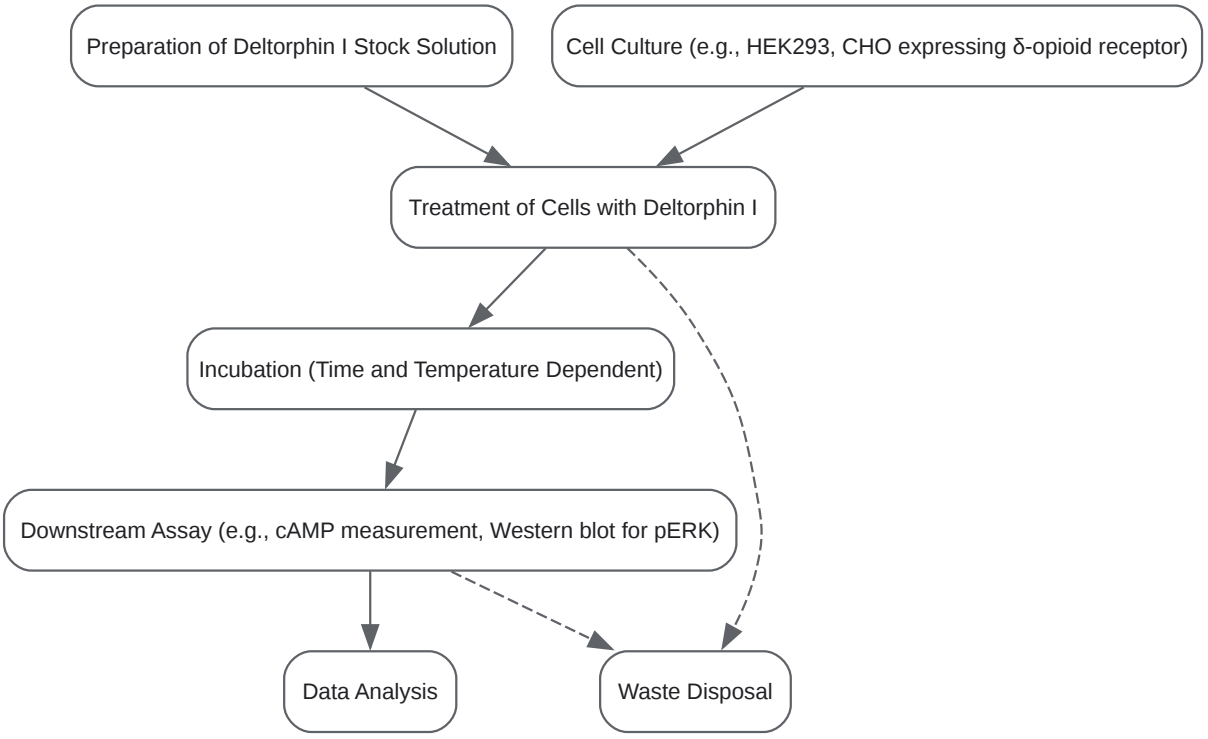
- Preparation: Before opening the vial, allow it to come to room temperature to prevent moisture condensation.
- Weighing: If weighing is required, it must be performed in a chemical fume hood with appropriate respiratory protection to avoid inhalation of the powder.
- Solubilization: Consult the product datasheet for the appropriate solvent. **Deltorphin I** is soluble in 20% formic acid and slightly soluble in DMSO and methanol.[3] Add the solvent to the vial and gently swirl or vortex to dissolve the peptide. Avoid vigorous shaking.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted solution into single-use vials. Store stock solutions

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at -20°C or -80°C.

3.2. General Experimental Workflow

The following diagram outlines a typical workflow for an in vitro experiment using **Deltorphin I**.



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A typical in vitro experimental workflow for **Deltorphin I**.

Disposal Plan

All materials contaminated with **Deltorphin I**, including unused solutions, pipette tips, and cell culture media, must be treated as hazardous chemical waste.

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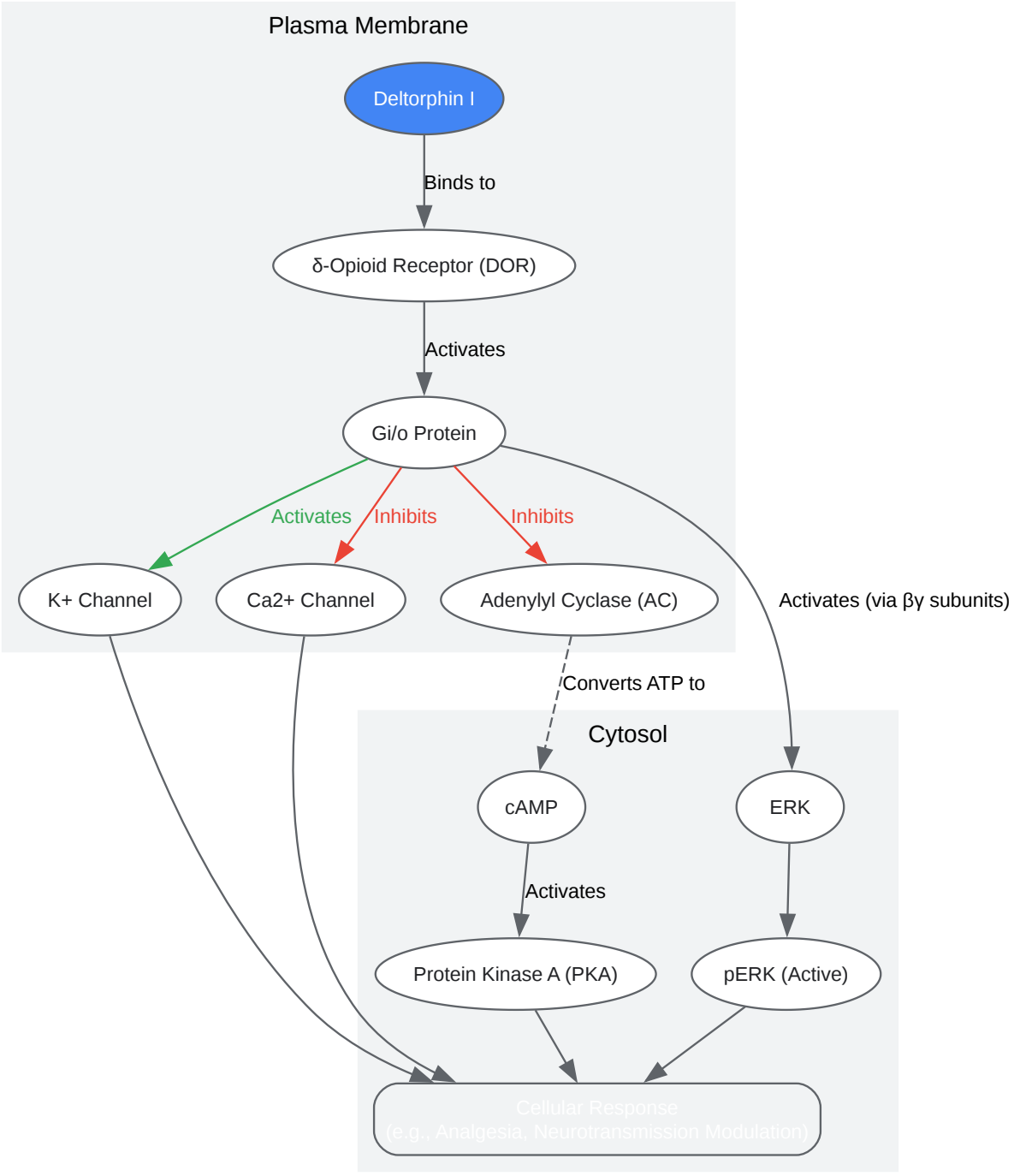
Waste Type	Disposal Procedure
Solid Waste	Collect unused or expired solid Deltorphin I in a clearly labeled, sealed container. For spills of solid peptide, carefully sweep the material to avoid creating dust and place it into a designated chemical waste container.
Liquid Waste	Collect all solutions containing Deltorphin I in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams.
Contaminated Labware	Disposable labware (e.g., pipette tips, tubes) should be placed in a designated hazardous waste container. Reusable glassware should be decontaminated by soaking in a suitable inactivating solution (e.g., 1N NaOH or a commercial bleach solution) before standard washing.

Never dispose of **Deltorphin I** waste down the drain or in the regular trash.[2] All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or equivalent service.[2]

Deltorphin I Signaling Pathway

Deltorphin I is a potent agonist of the δ-opioid receptor, which is a G-protein coupled receptor (GPCR) primarily coupled to the inhibitory G-protein, Gi/o.

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Simplified signaling pathway of **Deltorphin I** via the δ-opioid receptor.

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